

A Comprehensive Technical Guide to the Physical Properties of 1-lodopentane

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-lodopentane (also known as n-amyl iodide or pentyl iodide) is a halogenated organic compound with the chemical formula C₅H₁1l.[1][2] It is a colorless to pale yellow liquid at room temperature and possesses a characteristic odor.[2][3] This document provides an in-depth overview of the core physical properties of **1-iodopentane**, offering a critical resource for its application in organic synthesis, pharmaceutical development, and various research endeavors. The presence of an iodine atom makes it a valuable intermediate in nucleophilic substitution reactions for the synthesis of alcohols, amines, and other functional groups.[1][4]

Core Physical Properties

The physical characteristics of **1-iodopentane** are crucial for its handling, storage, and application in experimental and industrial settings. A summary of these key properties is presented below.



Physical Property	Value	Units
Molecular Formula	C5H11I	
Molecular Weight	198.05	g/mol
Density	1.517 at 25°C	g/mL
Boiling Point	154-157	°C
Melting Point	-85.6 to -86	°C
Refractive Index (n20/D)	1.495	
Flash Point	43	°C
Vapor Pressure	4.39	mmHg

Note: The reported values are a consensus from multiple sources and may vary slightly depending on the experimental conditions and purity of the sample.[3][5][6][7][8][9]

Solubility Profile

Based on the principle of "like dissolves like," the solubility of **1-iodopentane** is dictated by its predominantly non-polar alkyl chain.[1]

- Water: It is insoluble or slightly soluble in water.[1][3][4][7]
- Organic Solvents: It is generally soluble in non-polar organic solvents such as hexane, toluene, alcohol, and ether.[1][2][7]

This solubility profile is a key consideration for its use as a reagent or solvent in organic reactions.[1]

Experimental Protocols

The accurate determination of physical properties is fundamental to chemical characterization. The following sections detail the standard methodologies for measuring the key physical constants of liquid compounds like **1-iodopentane**.



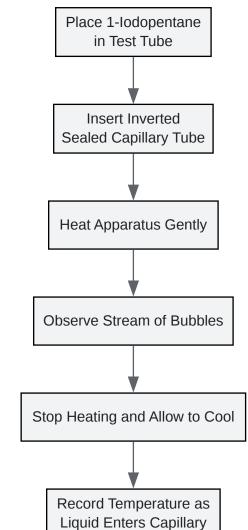
Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[10] A common and efficient method for determining the boiling point of a small liquid sample is the micro-reflux technique.[11]

Methodology:

- A small volume (a few milliliters) of **1-iodopentane** is placed in a small test tube.[11][12]
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.[10][13]
- The apparatus is gently heated, and a thermometer is positioned to measure the vapor temperature just above the liquid surface.[11][14]
- As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube.[10]
- The heating is then discontinued, and the liquid is allowed to cool.[10]
- The boiling point is recorded as the temperature at which the liquid begins to enter the capillary tube.[10]





Workflow for Boiling Point Determination

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Caption: Workflow for the determination of boiling point using the micro-reflux method.

Determination of Density

Density is a fundamental physical property defined as mass per unit volume.[15] For a liquid like **1-iodopentane**, density can be determined by accurately measuring the mass of a known volume.[16]







Methodology:

- An empty, dry graduated cylinder is weighed using an electronic balance.[16]
- A specific volume of 1-iodopentane is added to the graduated cylinder, and the volume is
 precisely recorded by observing the bottom of the meniscus.[16]
- The graduated cylinder containing the liquid is reweighed.[16]
- The mass of the 1-iodopentane is calculated by subtracting the mass of the empty graduated cylinder from the combined mass.
- The density is then calculated by dividing the mass of the liquid by its volume.[15] The process can be repeated to ensure precision.[16]



Weigh Empty Graduated Cylinder Add Known Volume of 1-lodopentane Weigh Graduated Cylinder with 1-lodopentane Calculate Mass of 1-lodopentane Calculate Density (Mass/Volume)

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Caption: Workflow for the determination of the density of a liquid.

Determination of Refractive Index

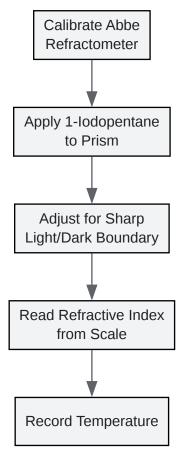
The refractive index of a substance is a dimensionless number that describes how fast light travels through the material.[17][18] It is a characteristic property and is often used to identify and assess the purity of liquid compounds.[17] An Abbe refractometer is a common instrument used for this measurement.[18]

Methodology:



- The prism of the Abbe refractometer is cleaned and calibrated using a standard of known refractive index.
- A few drops of **1-iodopentane** are placed on the surface of the measuring prism.[18]
- The prisms are closed and the light source is positioned.
- While looking through the eyepiece, the adjustment knob is turned until the boundary between the light and dark regions is sharp and centered in the crosshairs.
- The refractive index is then read from the instrument's scale. The temperature should also be recorded as the refractive index is temperature-dependent.

Workflow for Refractive Index Measurement





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Caption: Workflow for measuring the refractive index using an Abbe refractometer.

Conclusion

This technical guide provides a detailed summary of the key physical properties of **1-iodopentane**, along with standardized experimental protocols for their determination. The data and methodologies presented herein are intended to support researchers, scientists, and drug development professionals in the safe and effective use of this important chemical intermediate. Accurate knowledge of these physical properties is essential for reaction optimization, process scale-up, and ensuring the purity and quality of synthesized products.

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